

An In-depth Technical Guide to the Physical Properties of Diisopropylphosphine

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Compound of Interest

Compound Name: Diisopropylphosphine

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This technical guide provides a comprehensive overview of the key physical properties of **diisopropylphosphine**, a secondary phosphine compound utilized in various chemical syntheses, including as a precursor to ligands in catalysis. The document details its boiling point and density, outlines experimental methodologies for its synthesis, and describes standard techniques for the determination of its physical properties.

Core Physical Properties

Diisopropylphosphine is a clear, colorless liquid that is sensitive to air.^{[1][2][3]} Its fundamental physical characteristics are summarized below.

Table 1: Physical Properties of **Diisopropylphosphine**

Property	Value	Notes
Boiling Point	118 °C	At 760 mmHg[1][2][4]
128.3 ± 9.0 °C	At 760 mmHg[3][5]	
Density	0.800 g/mL	For the pure compound[1][2][4][5]
0.670 g/mL	For a 10 wt.% solution in hexanes[6][7][8][9]	
Molecular Formula	C ₆ H ₁₅ P	[5]
Molecular Weight	118.16 g/mol	[6][8]
Flash Point	-22 °C	[1][2][4]
31.4 ± 18.7 °C	[3][5]	

Experimental Protocols

The methodologies for synthesizing **diisopropylphosphine** and determining its physical properties require careful handling due to its air-sensitive nature. All operations should be conducted under an inert atmosphere (e.g., argon or nitrogen).

1. Synthesis of **Diisopropylphosphine**

A common laboratory-scale synthesis involves the reduction of chloro**diisopropylphosphine**. The following protocol is adapted from a literature procedure.

- **Reaction Setup:** A solution of chloro**diisopropylphosphine** (ClPⁱPr₂) in diethyl ether is added dropwise to a stirred slurry of lithium aluminum hydride (LiAlH₄) in diethyl ether, maintained at 0 °C using an ice/water bath.
- **Reaction Execution:** The reaction mixture is stirred overnight to ensure complete conversion, which can be monitored by ³¹P{¹H} NMR spectroscopy.
- **Workup:** The reaction is carefully quenched by the slow addition of degassed water. The organic layer is separated, and the aqueous layer is extracted multiple times with diethyl

ether.

- Purification: The combined organic extracts are dried over magnesium sulfate (MgSO_4), filtered, and the solvent is removed under vacuum while cooling the flask to afford **diisopropylphosphine** as a colorless liquid. If necessary, further purification can be achieved by a Schlenk-to-Schlenk distillation to remove any oxidized byproducts.

2. Determination of Boiling Point

Standard methods for boiling point determination can be adapted for air-sensitive compounds by ensuring the apparatus is under an inert atmosphere.

- Distillation Method: A simple distillation apparatus can be used. The sample is placed in a distilling flask with boiling chips under an inert atmosphere. The flask is heated, and the temperature at which a steady condensation and distillation occurs is recorded as the boiling point. The thermometer bulb must be positioned correctly within the vapor path to ensure an accurate reading.
- Thiele Tube Method: This microscale method requires a small sample volume. The liquid is placed in a small tube along with an inverted capillary tube. This assembly is attached to a thermometer and heated in a Thiele tube containing heating oil. The boiling point is the temperature at which a rapid stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn back into the capillary tube.

3. Determination of Density

The density of a liquid is its mass per unit volume. For an air-sensitive liquid like **diisopropylphosphine**, the measurement must be performed in a closed system to prevent exposure to air.

- Pycnometer Method: A pycnometer, a flask with a specific, accurately known volume, is used. The empty pycnometer is weighed, then filled with the **diisopropylphosphine** under an inert atmosphere and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The temperature must be controlled and recorded as density is temperature-dependent.

- **Vibrating Tube Densimeter:** Modern instruments measure density based on the change in the resonant frequency of a vibrating U-shaped tube when it is filled with the sample liquid. This method is fast, accurate, and requires only a small sample volume, which can be injected into the instrument's measurement cell without exposure to the atmosphere.

Workflow Visualization

The following diagram illustrates the key steps in the synthesis of **diisopropylphosphine** from chlorodiisopropylphosphine.



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Caption: Synthesis workflow for **diisopropylphosphine**.

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